

potential applications of Methyl 3-iodoisonicotinate in research

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Compound of Interest

Compound Name: Methyl 3-iodoisonicotinate

Cat. No.: B071392

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Core Application 1: A Key Substrate in Cross-Coupling Reactions

The most prominent application of **Methyl 3-iodoisonicotinate** in research is its use as an aryl halide in transition-metal-catalyzed cross-coupling reactions. The carbon-iodine bond is the most reactive among aryl halides ($I > Br > Cl$) for oxidative addition to a metal center (typically palladium), which is the rate-determining step in many catalytic cycles.^[3] This high reactivity allows for coupling under mild conditions with a broad range of substrates.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, forming a C-C bond between an organoboron compound (like a boronic acid) and an organic halide.^[4] **Methyl 3-iodoisonicotinate** is an excellent substrate for this reaction, allowing for the introduction of diverse aryl, heteroaryl, or alkyl groups at the 3-position of the pyridine ring.

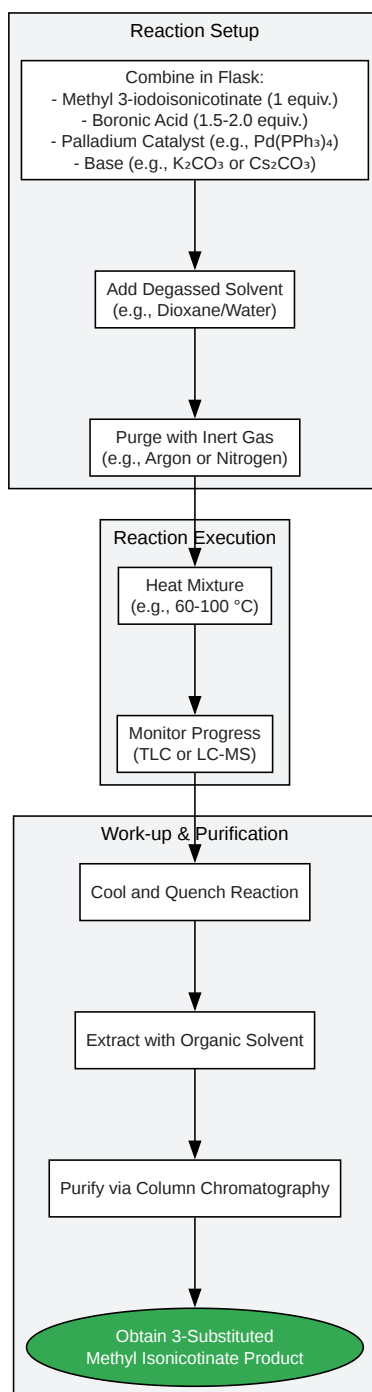


Figure 1: General Experimental Workflow for a Suzuki-Miyaura Coupling Reaction.

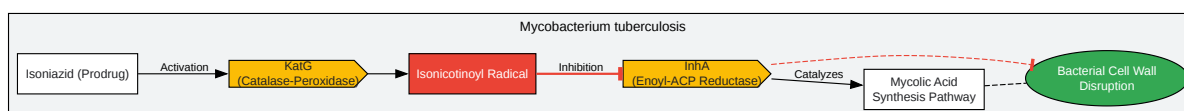


Figure 2: Simplified Mechanism of Action for Isoniazid, an Isonicotinate Derivative.

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